

The Environmental Fate and Degradation of Tebupirimfos: A Technical Guide

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Compound of Interest

Compound Name: *Tebupirimfos*

Cat. No.: *B129061*

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Introduction

Tebupirimfos, also known by its alternative name phostebupirim, is an organothiophosphate insecticide used to control soil-dwelling insect pests, primarily in corn crops.^[1] As with all agrochemicals, understanding its environmental fate and degradation is crucial for assessing its potential impact on ecosystems and human health. This technical guide provides a comprehensive overview of the transformation of **Tebupirimfos** in various environmental compartments, including its degradation through abiotic and biotic pathways, and its metabolism in biological systems.

Physicochemical Properties

The environmental behavior of **Tebupirimfos** is governed by its physicochemical properties. It is a liquid at room temperature with low water solubility and a vapor pressure that suggests it can exist in both vapor and particulate phases in the atmosphere. Its relatively high soil organic carbon-water partitioning coefficient (Koc) indicates low mobility in soil.

Table 1: Physicochemical Properties of **Tebupirimfos**

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₃ N ₂ O ₃ PS	[2]
Molar Mass	318.37 g/mol	[2]
Water Solubility	5.5 mg/L (at 20°C)	[2]
Vapor Pressure	3.75 x 10 ⁻⁵ mm Hg (at 20°C)	[2]
Octanol-Water Partition Coefficient (log Kow)	No experimental value found	
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	1024 - 2674 mL/goc	[3]

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, play a significant role in the breakdown of **Tebupirimfos** in the environment.

Hydrolysis

Tebupirimfos undergoes hydrolysis, with the rate being relatively stable across a range of environmental pH values. The primary degradation product identified in hydrolysis studies is DIMAT. The oxygen analog, OMAT, is not a significant product of hydrolysis.[3]

Table 2: Hydrolysis Half-Life of **Tebupirimfos**

pH	Half-Life (Days)	Reference(s)
5	47	[3]
7	45	[3]
9	41	[3]

Photolysis

Photodegradation is a key dissipation pathway for **Tebupirimfos**, particularly in aquatic environments.

- Aqueous Photolysis: In sunlit surface waters, **Tebupirimfos** degrades relatively quickly. The reported half-life in aqueous solutions ranges from 1.29 to 4.2 days.[3]
- Soil Photolysis: On the soil surface, photolysis is a less significant degradation route, with a reported half-life of 106 days, likely due to reduced light penetration into the soil matrix.[3]

Table 3: Photolysis Half-Life of **Tebupirimfos**

Medium	Half-Life	Reference(s)
Water	1.29 - 4.2 days	[3]
Soil	106 days	[3]

Biotic Degradation

Microbial metabolism is a critical factor in the degradation of **Tebupirimfos** in both soil and aquatic systems. The persistence of **Tebupirimfos** can vary significantly depending on the presence of oxygen.

Aerobic Degradation

Under aerobic conditions, **Tebupirimfos** is subject to microbial degradation, leading to the formation of its oxygen analog, **Tebupirimfos**-oxon (OMAT), and ultimately mineralization to carbon dioxide (CO₂).[3] Other identified metabolites include 2-(1,1-dimethylethyl)-5-hydroxypyrimidine (TBHP) and O-ethyl O-(1-methylethyl) O-[2-(1-methylethyl)-5-pyrimidinyl] phosphorothioate (IMAT).[3] **Tebupirimfos** itself is quite persistent in aerobic soil, while its primary metabolite, OMAT, degrades more rapidly.

Table 4: Aerobic Soil Metabolism Half-Lives

Compound	Half-Life (Days)	Reference(s)
Tebupirimfos	299 - 343	[1] [2] [3]
OMAT	0.38 - 16.1	[3]

In aerobic aquatic systems, one study indicated a decline in **Tebupirimfos** concentration, but a definitive half-life could not be determined. Notably, OMAT was not observed in this particular study.

Anaerobic Degradation

Under anaerobic conditions, **Tebupirimfos** also undergoes degradation, albeit at a different rate and potentially through different pathways compared to aerobic conditions.

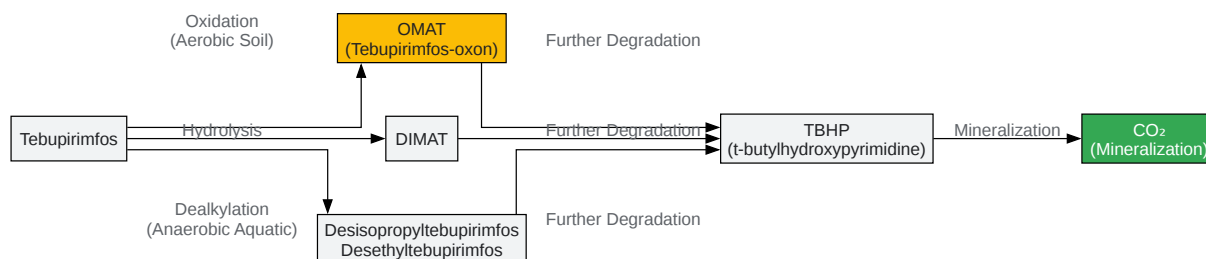
- Anaerobic Soil Metabolism: The half-life of **Tebupirimfos** in anaerobic soil has been reported to be 279 days.[\[2\]](#)
- Anaerobic Aquatic Metabolism: In a study simulating a pond water/soil mesocosm under anaerobic conditions, the half-life of **Tebupirimfos** was calculated to be 194 days.[\[2\]](#)
Degradation products observed in this study included desisopropyl**tebupirimfos**, desethyl**tebupirimfos**, t-butylhydroxypyrimidine, and the S-ethyl isomer of isopropyl**tebupirimfos**.[\[2\]](#)

Table 5: Anaerobic Degradation Half-Lives

System	Half-Life (Days)	Reference(s)
Soil	279	[2]
Water/Soil Mesocosm	194	[2]

Metabolic Pathways

The degradation of **Tebupirimfos** involves several key transformation processes, including oxidation, hydrolysis, and dealkylation.



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Caption: Primary degradation pathways of **Tebupirimfos**.

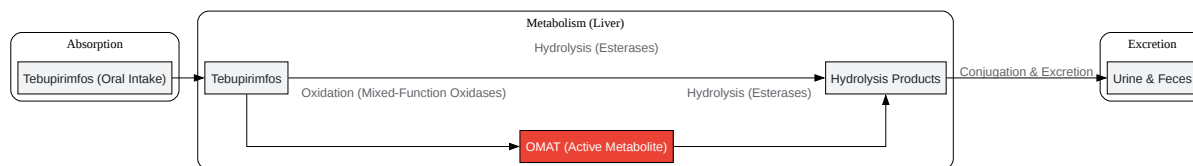
Metabolism in Biological Systems

Plant Metabolism

Tebupirimfos is used on corn, and its metabolism within the plant is a key consideration for food safety.[2] While specific studies detailing the complete metabolic pathway of **Tebupirimfos** in corn are not readily available in the reviewed literature, it is known that plants can absorb pesticides from the soil.[4] General metabolic pathways for organophosphates in plants involve oxidation, hydrolysis, and conjugation to form less toxic, more water-soluble compounds.

Animal Metabolism

Studies in rats have shown that **Tebupirimfos** is readily absorbed, distributed, metabolized, and excreted, with a low potential for bioaccumulation.[2] The primary metabolic pathway involves the mixed-function oxidase system, which is responsible for the oxidative desulfuration of **Tebupirimfos** to its more toxic oxygen analog, OMAT.[2] This is a common activation pathway for organothiophosphate insecticides. Subsequent hydrolysis and conjugation reactions lead to the formation of water-soluble metabolites that are excreted.



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Caption: Simplified overview of **Tebupirimfos** metabolism in rats.

Experimental Protocols

The data presented in this guide are primarily derived from studies conducted following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Prevention, Pesticides and Toxic Substances (OPPTS).

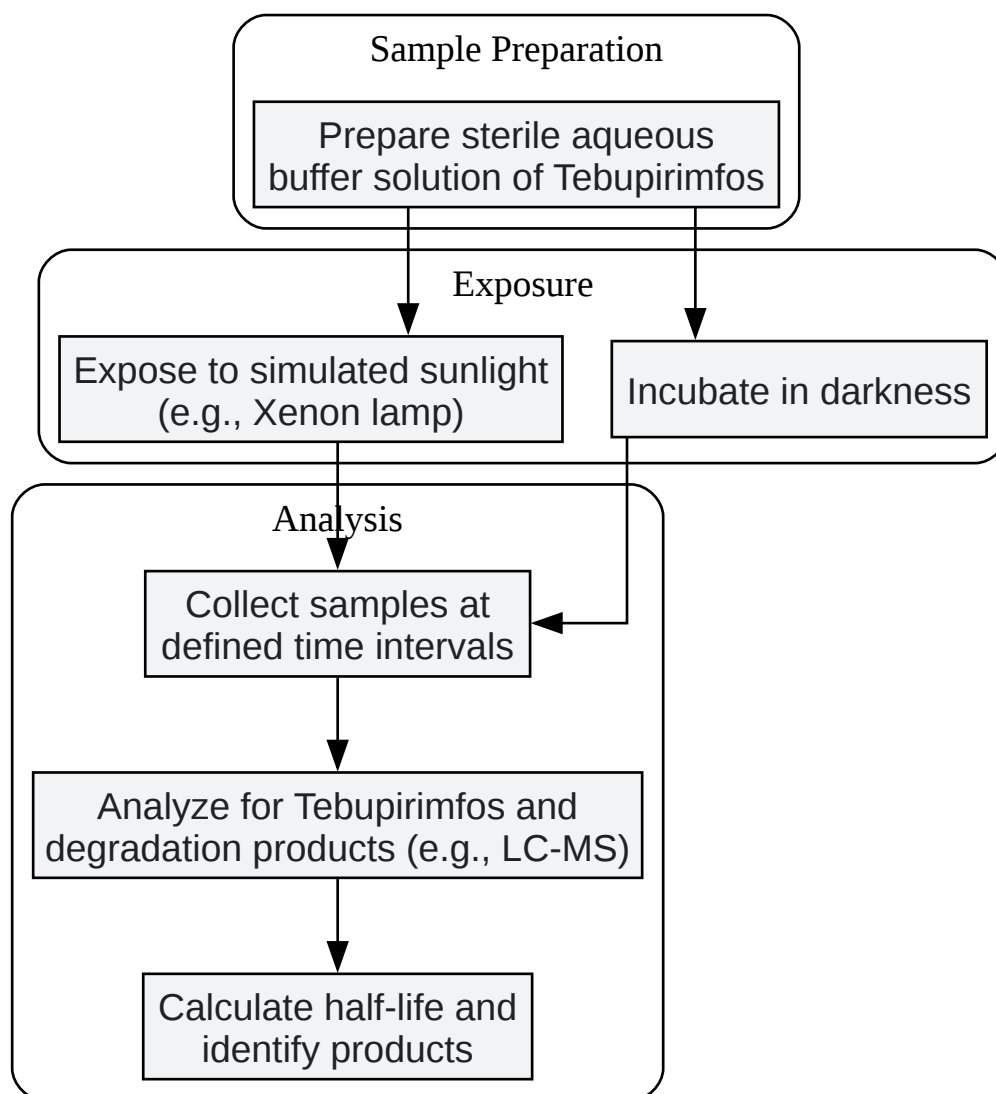
Hydrolysis (OECD 111)

This guideline determines the rate of abiotic hydrolysis as a function of pH. Sterile aqueous buffer solutions at pH 4, 7, and 9 are treated with the test substance and incubated in the dark at a constant temperature. Samples are analyzed at various time points to determine the concentration of the parent compound and major hydrolysis products.

Phototransformation in Water (OECD 316 / EPA OPPTS 835.2240)

This study evaluates the degradation of a chemical in water due to sunlight. A solution of the test substance in a sterile buffer is exposed to a light source that simulates natural sunlight. Control samples are kept in the dark to differentiate between photolytic and other degradation

processes. The concentration of the test substance and its photoproducts are monitored over time.



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Caption: General workflow for an aqueous photolysis study.

Aerobic and Anaerobic Transformation in Soil (OECD 307 / EPA OPPTS 835.4100 & 835.4200)

These guidelines are designed to determine the rate and pathway of degradation in soil. Soil samples are treated with the ^{14}C -labeled test substance and incubated in the dark at a constant

temperature and moisture level. For aerobic studies, the soil is kept in an oxygen-rich environment. For anaerobic studies, the soil is flooded and purged with an inert gas to create oxygen-free conditions. Volatile products like $^{14}\text{CO}_2$ are trapped, and soil samples are periodically extracted and analyzed to quantify the parent compound, metabolites, and non-extractable residues.

Aerobic and Anaerobic Transformation in Aquatic Sediment Systems (OECD 308)

This test simulates the degradation in a water-sediment environment. Intact water-sediment cores are placed in incubation flasks. The ^{14}C -labeled test substance is added to the overlying water. For aerobic conditions, the water is purged with air. For anaerobic conditions, the system is purged with an inert gas. The water, sediment, and volatile traps are analyzed over time to determine the degradation rate, identify products, and establish a mass balance.

Conclusion

Tebupirimfos is a persistent organothiophosphate insecticide in soil, particularly under aerobic conditions. Its degradation is influenced by a combination of abiotic and biotic processes. In water, photolysis is a rapid and significant degradation pathway. The primary metabolic activation pathway in soil and animals is the oxidation to the more toxic oxon, OMAT. While significant data exists for its fate in soil and its abiotic degradation, further research into its metabolism in corn and its degradation in anaerobic aquatic systems would provide a more complete environmental risk profile.

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References

- 1. Tebupirimfos (Ref: BAY MAT 7484) [sitem.herts.ac.uk]
- 2. Tebupirimfos | C₁₃H₂₃N₂O₃PS | CID 93516 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]

- 4. Absorption, metabolism and distribution of carbosulfan in maize plants (Zea mays L.) - PubMed [pubmed.ncbi.nlm.nih.gov]
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